

# A Comprehensive Technical Guide to 5-Bromo-2-(difluoromethoxy)benzoic acid

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## Compound of Interest

Compound Name: 5-Bromo-2-(difluoromethoxy)benzoic acid

Cat. No.: B1276099

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## Introduction

**5-Bromo-2-(difluoromethoxy)benzoic acid** is a halogenated aromatic carboxylic acid. Its structural features, including a bromine atom and a difluoromethoxy group on the benzoic acid core, make it a potentially valuable building block in medicinal chemistry and materials science. This document provides a detailed overview of its chemical identity, properties, and a representative synthetic approach.

## Chemical Identity and Properties

The fundamental properties of **5-Bromo-2-(difluoromethoxy)benzoic acid** are summarized below. It is important to note that while some physical properties are predicted, they provide valuable estimates for experimental design.

Property	Value	Source
IUPAC Name	5-Bromo-2-(difluoromethoxy)benzoic acid	N/A
CAS Number	438221-79-5	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrF <sub>2</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	267.02 g/mol	[1][2][3]
Canonical SMILES	<chem>C1=CC(=C(C=C1Br)C(=O)O)OC(F)F</chem>	[1]
Boiling Point (Predicted)	328.1±42.0 °C	[5]
Density (Predicted)	1.740±0.06 g/cm <sup>3</sup>	[5]
pKa (Predicted)	2.75±0.36	[5]

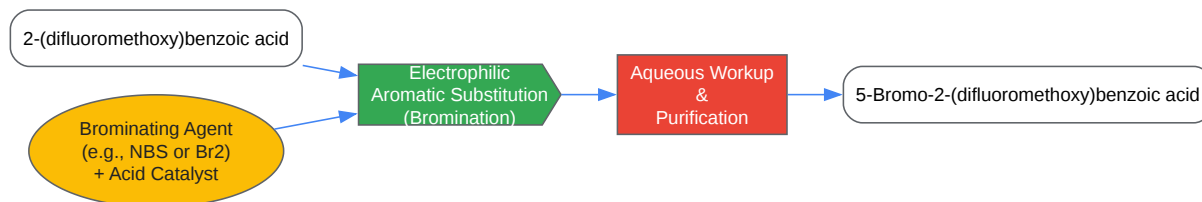
## Chemical Structure

The two-dimensional chemical structure of **5-Bromo-2-(difluoromethoxy)benzoic acid** is depicted below, illustrating the arrangement of the bromine atom and the difluoromethoxy group on the benzoic acid ring.

**Figure 1:** 2D Structure of **5-Bromo-2-(difluoromethoxy)benzoic acid**.

## Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid** is not readily available in the public domain. However, a general synthetic strategy can be proposed based on established organic chemistry principles and synthesis routes for structurally similar compounds. A plausible approach involves the bromination of a 2-(difluoromethoxy)benzoic acid precursor. The following diagram illustrates a representative workflow for such a transformation.



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**Figure 2:** Representative workflow for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid**.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis of **5-Bromo-2-(difluoromethoxy)benzoic acid** are not currently published in peer-reviewed literature. The synthesis would likely follow the general principles of electrophilic aromatic substitution, as depicted in Figure 2. Key experimental considerations would include the choice of brominating agent (e.g., N-Bromosuccinimide or elemental bromine), the catalyst (e.g., a strong acid), reaction temperature, and purification method (e.g., recrystallization or column chromatography).

## Signaling Pathways and Biological Activity

As of the date of this document, there is no published research detailing the involvement of **5-Bromo-2-(difluoromethoxy)benzoic acid** in any specific biological signaling pathways or its pharmacological activity. Its structural similarity to other bioactive benzoic acid derivatives suggests potential for further investigation in drug discovery programs.

## Conclusion

**5-Bromo-2-(difluoromethoxy)benzoic acid** is a chemical compound with potential applications in research and development, particularly in the synthesis of novel pharmaceutical agents and functional materials. While its fundamental chemical identity is established, a comprehensive experimental characterization and exploration of its biological activity are yet to

be reported. The information provided in this guide serves as a foundational resource for professionals interested in this molecule.

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